

# Tetrapropylammonium iodide CAS number 631-40-3

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## Compound of Interest

Compound Name: Tetrapropylammonium iodide

Cat. No.: B146149

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An In-depth Technical Guide to **Tetrapropylammonium iodide** (CAS 631-40-3)

## Introduction

**Tetrapropylammonium iodide** (TPAI), identified by CAS number 631-40-3, is a quaternary ammonium salt with significant utility across various scientific domains.<sup>[1]</sup> As a member of the "quat" family of compounds, it features a central, positively charged nitrogen atom bonded to four propyl groups, with an iodide anion providing charge balance.<sup>[1]</sup> This permanent positive charge, independent of pH, confers unique physicochemical properties that make TPAI a versatile tool for researchers.<sup>[1]</sup> It is widely recognized for its roles as a phase-transfer catalyst, a supporting electrolyte in electrochemical studies, and a critical component in the development of advanced materials, particularly in the field of solar energy.<sup>[1][2]</sup> This guide provides a comprehensive overview of its properties, synthesis, applications, and detailed experimental protocols for its use.

## Physicochemical and Safety Data

The fundamental properties of **Tetrapropylammonium iodide** are summarized below. All data should be handled with the understanding that this compound is a skin and eye irritant.<sup>[3][4]</sup>

### Table 1: Physicochemical Properties of Tetrapropylammonium Iodide

Property	Value	Reference(s)
CAS Number	631-40-3	[3][5]
Molecular Formula	C <sub>12</sub> H <sub>28</sub> IN	[2][5][6]
Molecular Weight	313.26 g/mol	[3][5][7]
Appearance	White to light yellow crystalline powder	[2][8][9]
Melting Point	280-285 °C (decomposes)	[3][5]
Density	1.313 g/cm <sup>3</sup>	[5]
Solubility	Soluble in water, ethanol	[2][8]
InChI Key	GKXDJYKZFZVASJ-UHFFFAOYSA-M	[2][3][7]
SMILES	CCC--INVALID-LINK--(CCC)CCC.[I-]	[2][3][7]

## Table 2: Hazard and Safety Information

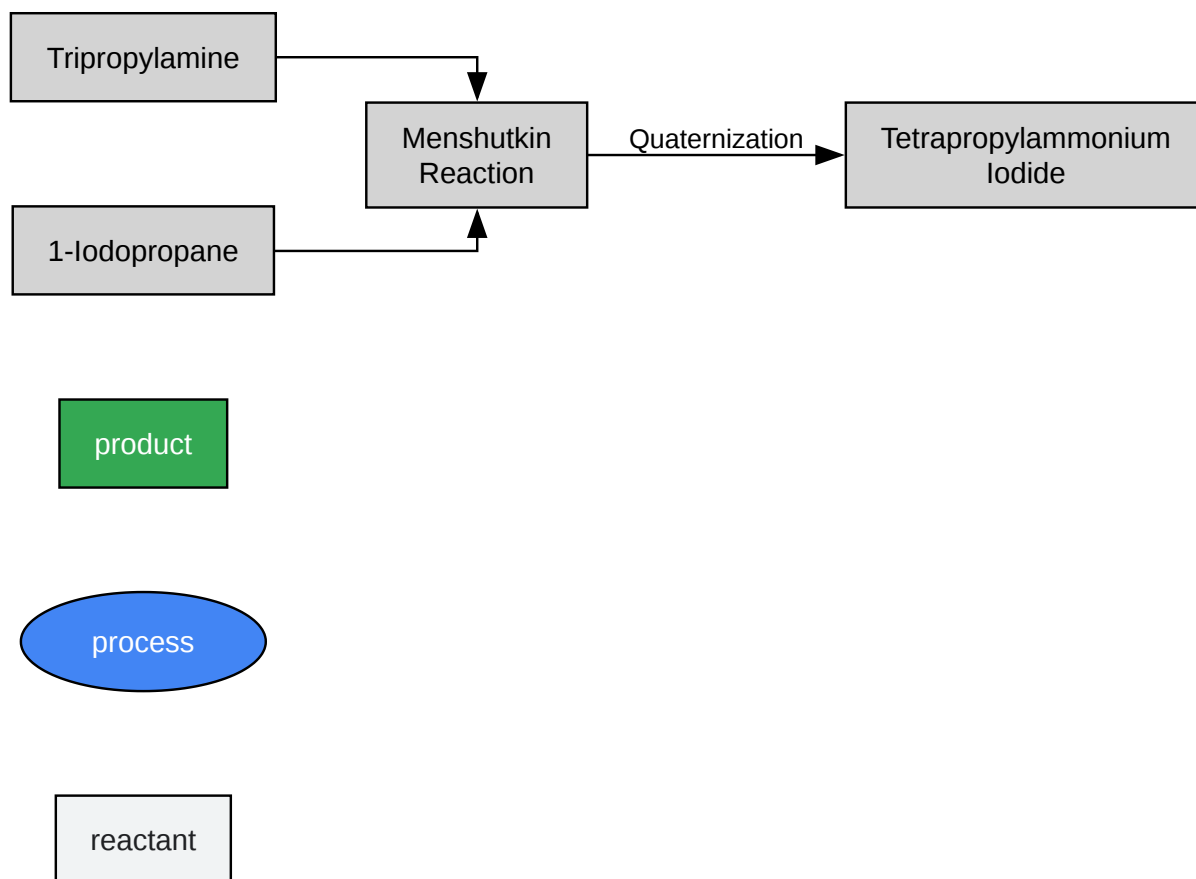
Category	GHS Codes and Statements	Reference(s)
Pictogram	GHS07 (Exclamation Mark)	[5]
Signal Word	Warning	[3][5]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3][4][10]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[3][5]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature. Hygroscopic.	[5][8]

## Synthesis and Purification

The most common method for synthesizing **Tetrapropylammonium iodide** is the Menshutkin reaction, which involves the quaternization of a tertiary amine with an alkyl halide.[1]

## Synthesis Pathway

The synthesis involves the reaction of tripropylamine with 1-iodopropane. The lone pair of electrons on the nitrogen atom of the amine attacks the electrophilic carbon of the 1-iodopropane, forming a new carbon-nitrogen bond and displacing the iodide ion.[1]



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Caption: General workflow for the synthesis of TPAI via the Menshutkin reaction.

## Experimental Protocol: Synthesis of Tetrapropylammonium Iodide

This protocol describes a standard laboratory synthesis based on the Menshutkin reaction.

- **Reactant Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine tripropylamine (1 mole equivalent) and 1-iodopropane (1.1 mole equivalent).
- **Solvent Addition (Optional):** While the reaction can be performed neat, the addition of a polar aprotic solvent such as acetonitrile (100 mL) can facilitate the reaction.<sup>[1]</sup>

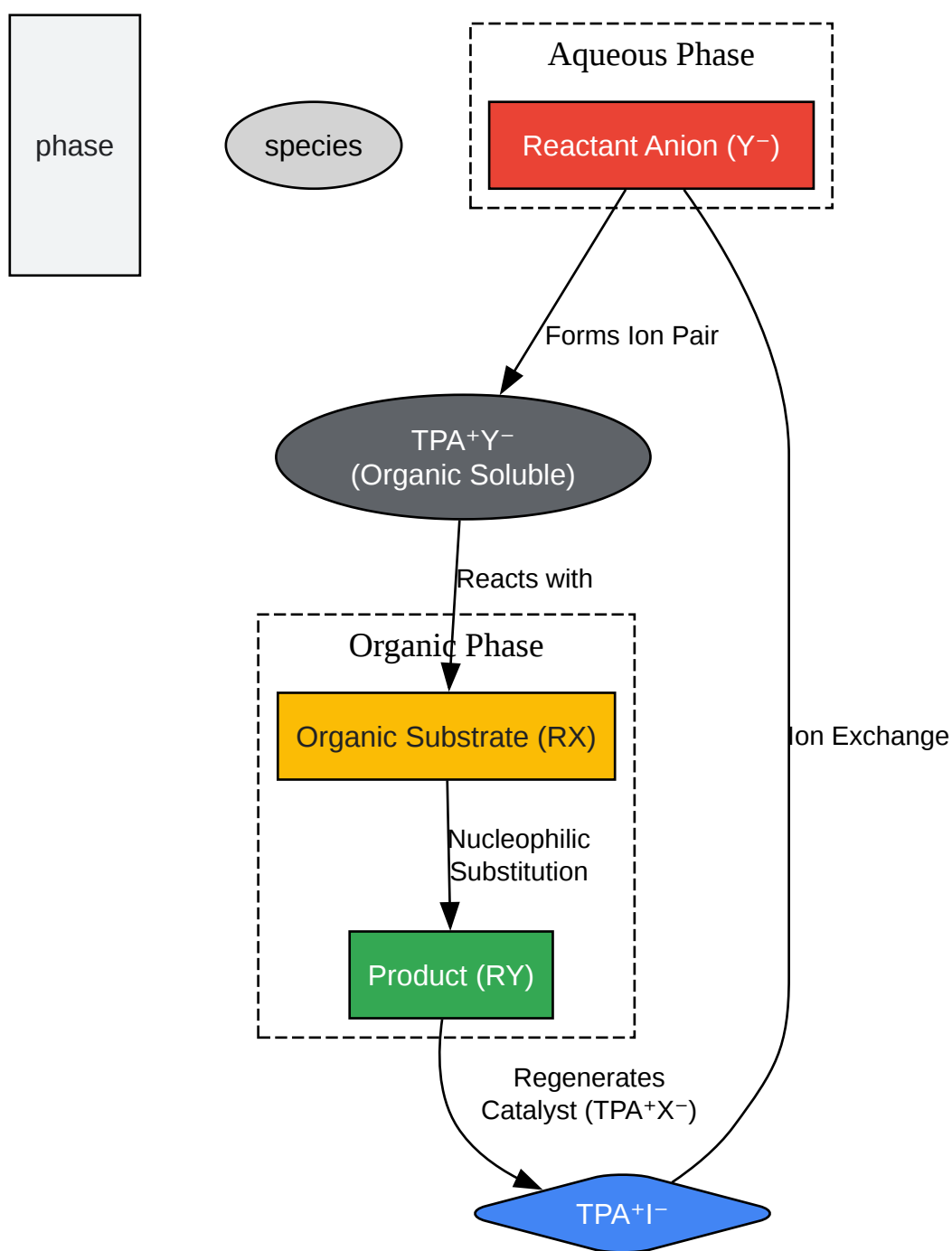
- **Reaction Conditions:** Heat the mixture to a gentle reflux (approximately 80-90 °C) with continuous stirring. Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- **Product Isolation:** Upon completion, cool the reaction mixture to room temperature. The product, TPAI, will often precipitate as a white solid. If it remains in solution, reduce the solvent volume under reduced pressure using a rotary evaporator.
- **Purification:** Collect the crude solid by vacuum filtration. Purify the product by recrystallization from a suitable solvent system, such as ethanol, an ethanol/diethyl ether mixture (1:1), or aqueous acetone.[5]
- **Drying and Storage:** Dry the purified white crystals at 50 °C under vacuum for several hours. Store the final product in a desiccator over  $P_2O_5$ , protected from light.[5]

## Core Applications and Methodologies

TPAI is a versatile reagent used in numerous applications, from facilitating organic reactions to enabling advanced energy technologies.

### Phase-Transfer Catalysis

As a phase-transfer catalyst (PTC), TPAI facilitates reactions between reactants located in separate, immiscible phases (e.g., aqueous and organic). The tetrapropylammonium cation pairs with the reactant anion from the aqueous phase, creating an ion pair that is soluble in the organic phase, thereby enabling the reaction to proceed.[1][2]



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Caption: Mechanism of **Tetrapropylammonium iodide** in phase-transfer catalysis.

## Electrochemistry

Due to its ionic nature and solubility in organic solvents, TPAI is frequently used as a supporting electrolyte in electrochemical studies.<sup>[1]</sup> It provides conductivity to the solution without interfering with the redox reactions of the analyte of interest. The electrochemical oxidation of the iodide ion itself is a well-studied two-electron transfer process.<sup>[1]</sup>

## Experimental Protocol: Use as a Supporting Electrolyte

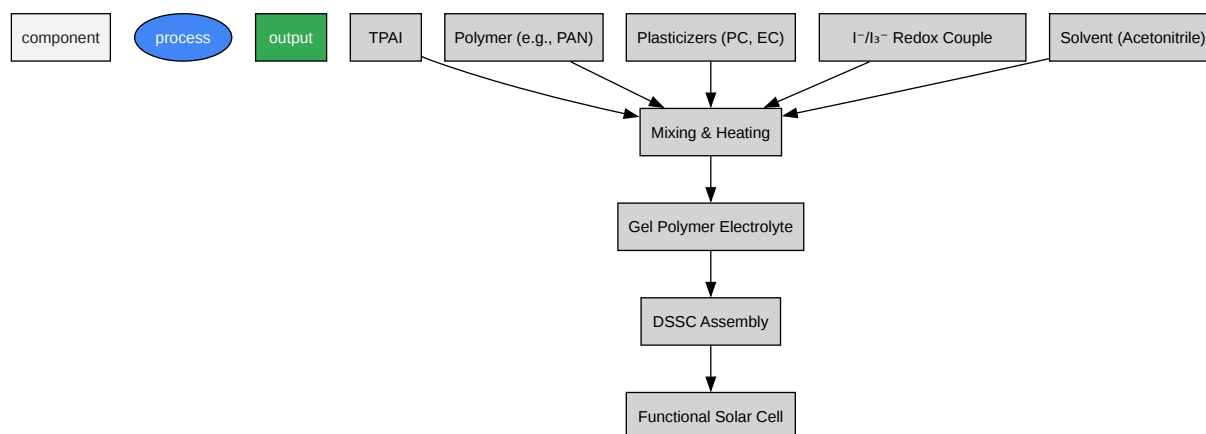
This protocol outlines the use of TPAI in a typical cyclic voltammetry experiment. A similar setup has been used to study iodide oxidation.

- **Electrolyte Preparation:** Prepare a 0.1 M solution of TPAI in a suitable non-aqueous solvent, such as acetonitrile. Ensure the solvent is of high purity (e.g., HPLC grade) to minimize impurities.
- **Cell Assembly:** Assemble a three-electrode electrochemical cell. A typical configuration includes a glassy carbon or platinum working electrode, a platinum wire counter electrode, and a Ag/AgCl or Ag/Ag<sup>+</sup> reference electrode.<sup>[11]</sup>
- **Deoxygenation:** Purge the electrolyte solution with an inert gas (e.g., argon or nitrogen) for 15-20 minutes to remove dissolved oxygen, which can interfere with electrochemical measurements.
- **Blank Scan:** Run a cyclic voltammogram of the TPAI electrolyte solution alone to establish the potential window where the electrolyte is stable and to identify any impurity peaks.
- **Analyte Addition:** Add the analyte of interest to the cell at the desired concentration (typically in the millimolar range).
- **Data Acquisition:** Perform cyclic voltammetry scans over the desired potential range, varying the scan rate to investigate the kinetics of the redox process.

## Materials Science: Solar Cells

TPAI is a key component in the electrolytes for dye-sensitized solar cells (DSSCs) and as an additive in perovskite solar cells (PSCs).<sup>[1][12]</sup> In DSSCs, it is used in gel electrolytes to enhance ionic conductivity and device stability.<sup>[13][14]</sup> In PSCs, its incorporation can improve

the crystallinity and morphology of the perovskite layer, leading to better efficiency and longevity.[1]



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Caption: Workflow for preparing a TPAI-based gel electrolyte for a DSSC.

## Experimental Protocol: Preparation of a Gel Electrolyte for DSSCs

This protocol is adapted from methodologies used in the fabrication of quasi-solid-state DSSCs.[15]

- **Component Preparation:** Prepare a mixture containing a polymer (e.g., polyacrylonitrile), plasticizers (e.g., propylene carbonate and ethylene carbonate), the iodide/triiodide redox couple (I<sub>2</sub> and an iodide salt), an additive (e.g., 4-tert-butylpyridine), and a solvent (acetonitrile).



- **Salt Addition:** Dissolve **Tetrapropylammonium iodide** (TPAI) into the mixture. The concentration of TPAI is a critical parameter that must be optimized for desired conductivity and performance. Studies often compare or combine TPAI with other salts like lithium iodide (LiI).<sup>[14]</sup>
- **Gelling Process:** Gently heat and stir the mixture until a homogenous and viscous gel is formed. The polymer acts as the gelling agent, trapping the liquid components.
- **Device Fabrication:** The gel electrolyte is then carefully injected or spread between the dye-sensitized TiO<sub>2</sub> working electrode and the platinized counter electrode of the DSSC, and the cell is sealed.
- **Characterization:** The performance of the assembled DSSC is evaluated by measuring its photovoltaic properties (short-circuit current, open-circuit voltage, fill factor, and efficiency) under simulated solar illumination.<sup>[15]</sup>

## Conclusion

**Tetrapropylammonium iodide** is a cornerstone quaternary ammonium salt with a broad spectrum of applications in modern chemistry and materials science. Its utility as a phase-transfer catalyst, supporting electrolyte, and a component in photovoltaic devices highlights its versatility. The detailed protocols provided in this guide offer a practical framework for researchers and scientists to effectively utilize TPAI in their experimental work, from fundamental synthesis to the development of next-generation energy technologies. Proper adherence to safety protocols is essential when handling this compound.

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## References

- 1. Tetrapropylammonium iodide | 631-40-3 | Benchchem [[benchchem.com](https://benchchem.com)]
- 2. CAS 631-40-3: Tetrapropylammonium iodide | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]

- 3. Tetrapropylammonium iodide = 98 631-40-3 [sigmaaldrich.com]
- 4. Tetrapropylammonium iodide | C<sub>12</sub>H<sub>28</sub>IN | CID 12429 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Tetrapropylammonium iodide | 631-40-3 [chemicalbook.com]
- 6. Tetrapropylammonium iodide(631-40-3) IR Spectrum [chemicalbook.com]
- 7. Tetrapropylammonium iodide (CAS 631-40-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. alfachemic.com [alfachemic.com]
- 9. Tetrapropylammonium iodide, 98% - 631-40-3 - Manufacturers & Suppliers in India [ottokemi.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. greyhoundchrom.com [greyhoundchrom.com]
- 13. Infinium Pharmachem Limited [infiniumpharmachem.com]
- 14. Use of lithium iodide and tetrapropylammonium iodide in gel electrolytes for improved performance of quasi-solid-state dye-sensitized solar cells: Recording an efficiency of 6.40%. - Bentham [bentham.co.uk]
- 15. researchgate.net [researchgate.net]
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